

4'-Methoxypropiophenone CAS 121-97-1 properties

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Compound of Interest

Compound Name: 4'-Methoxypropiophenone

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An In-depth Technical Guide to **4'-Methoxypropiophenone** (CAS 121-97-1)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4'-Methoxypropiophenone** (CAS 121-97-1), a key organic compound utilized in various scientific and industrial applications. This document details its physicochemical properties, synthesis protocols, known applications, and safety information, presenting data in a clear and accessible format for technical professionals.

Core Properties and Identifiers

4'-Methoxypropiophenone is an aromatic ketone characterized by a propiophenone structure with a methoxy group substituted at the para position of the phenyl ring.^{[1][2]} This substitution influences its chemical reactivity and physical properties.^[1] It typically appears as a white to off-white crystalline solid or a clear, colorless to pale yellow liquid, depending on purity and ambient temperature.^{[1][3]}

Identifier	Value
CAS Number	121-97-1[1][4]
Molecular Formula	C ₁₀ H ₁₂ O ₂ [2]
Molecular Weight	164.20 g/mol [5][6]
IUPAC Name	1-(4-methoxyphenyl)propan-1-one[7][8]
Synonyms	p-Methoxypropiophenone, Ethyl 4-methoxyphenyl ketone, 4-Propanoylanisole
InChI Key	ZJVAWPKTWVFKHG-UHFFFAOYSA-N[5][9]
Canonical SMILES	CCC(=O)C1=CC=C(C=C1)OC[1][10][8]

Quantitative Physicochemical Data

The following table summarizes the key physical and chemical properties of **4'-Methoxypropiophenone**, compiled from various chemical data sources.

Property	Value
Appearance	White crystal / Clear colorless to amber liquid[1][4]
Melting Point	27-29 °C[4][5]
Boiling Point	273-275 °C[4][5][11]
Density	0.937 g/mL at 25 °C[4][5]
Refractive Index (n _{20/D})	1.5465[4][5]
Flash Point	61 °C (142 °F) - closed cup[4][5]
Solubility	Soluble in organic solvents like ethanol, ether, chloroform, and ethyl acetate.[2][11] Sparingly soluble in water.[1][2]
Storage Temperature	Room Temperature; Sealed in dry conditions[1][11]

Spectroscopic Data Summary

Spectroscopic data is crucial for the identification and characterization of **4'-Methoxypropiophenone**.

Technique	Description
¹ H NMR	Spectrum data is available, confirming the proton environments in the molecule's structure. [9][12]
Mass Spectrometry (MS)	Electron Ionization (EI) mass spectra are available, with a molecular ion peak at m/z 164. [7][9][13]
Infrared (IR) Spectroscopy	IR spectrum data is available for identifying functional groups.[9]
Raman Spectroscopy	Raman spectrum data is available.[9][13]

Synthesis of 4'-Methoxypropiophenone

The most common method for synthesizing **4'-Methoxypropiophenone** is through the Friedel-Crafts acylation of anisole with propionyl chloride, using a Lewis acid catalyst like anhydrous aluminum chloride.[1] An alternative method involves the reaction of ethylmagnesium bromide with p-methoxybenzonitrile.[4]

Experimental Protocol: Friedel-Crafts Acylation

This protocol is based on established chemical synthesis methodologies.[3]

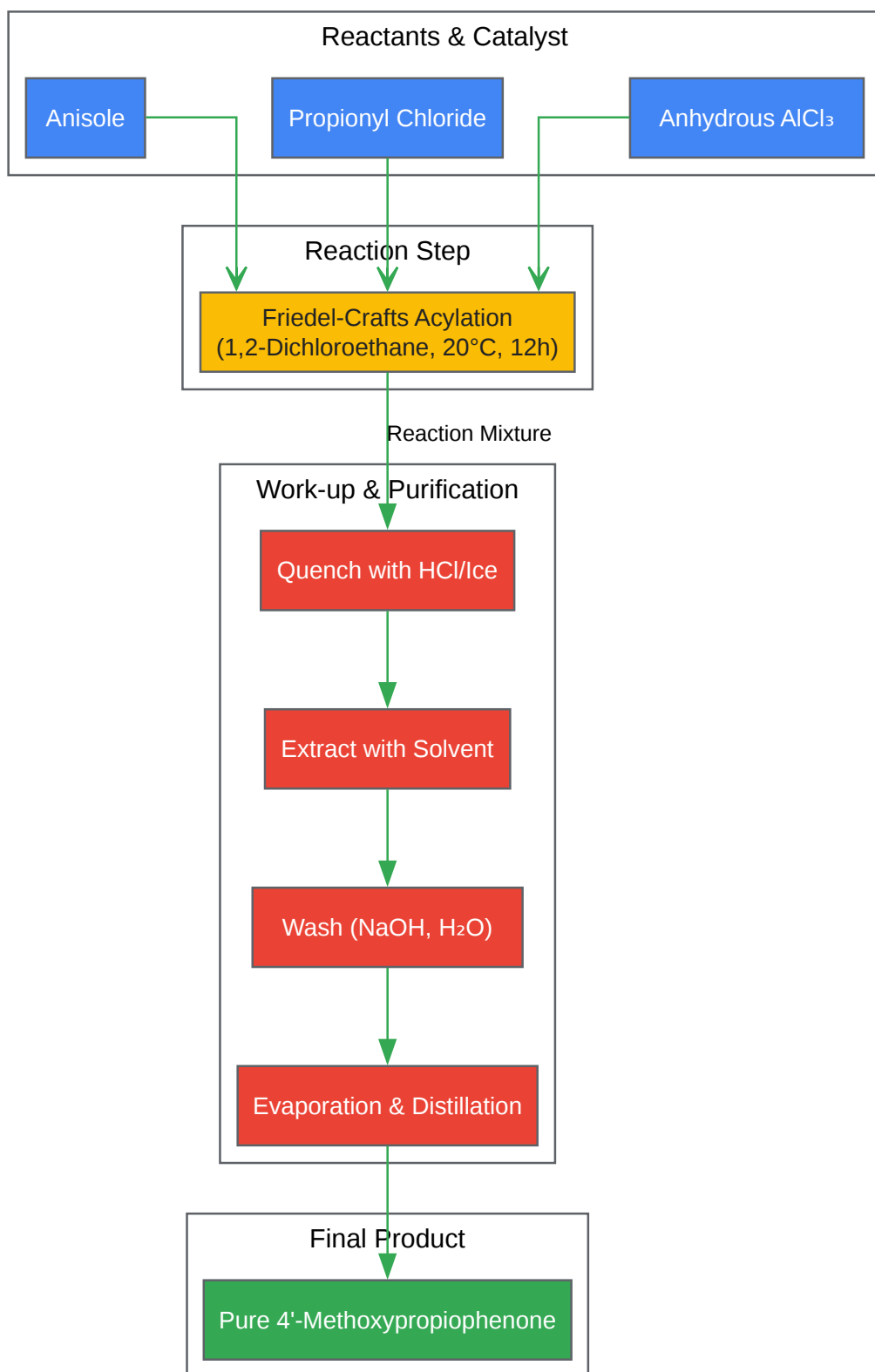
Materials:

- Anisole (C₇H₈O)
- Propionyl chloride (C₃H₅ClO)
- Anhydrous aluminum chloride (AlCl₃)

- 1,2-Dichloroethane (solvent)
- Hydrochloric acid (concentrated)
- Sodium hydroxide solution (2%)
- Ice and Water

Procedure:

- **Catalyst Suspension:** Suspend anhydrous aluminum chloride in 1,2-dichloroethane in a reaction vessel equipped with a stirrer and cooling system.
- **Acyl Chloride Addition:** Cool the suspension and slowly add propionyl chloride while maintaining a low temperature.
- **Anisole Addition:** Once the acyl chloride addition is complete, allow the mixture to warm to approximately 18-20 °C. Then, add anisole over a period of about 2 hours, ensuring the temperature remains constant at 20 °C.[\[3\]](#)
- **Reaction:** Let the mixture stand for 12 hours to ensure the reaction proceeds to completion.[\[3\]](#)
- **Work-up:** Decompose the aluminum chloride complex by carefully pouring the reaction product into a mixture of ice, water, and concentrated hydrochloric acid.[\[3\]](#)
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer and extract the aqueous layer twice with 1,2-dichloroethane.[\[3\]](#)
- **Washing:** Combine the organic extracts and wash them sequentially with a 2% sodium hydroxide solution (three times) and then with water.[\[3\]](#)
- **Purification:** Remove the 1,2-dichloroethane solvent via vacuum evaporation. The crude product is then purified by distillation to yield pure **4'-Methoxypropiophenone**.[\[3\]](#)



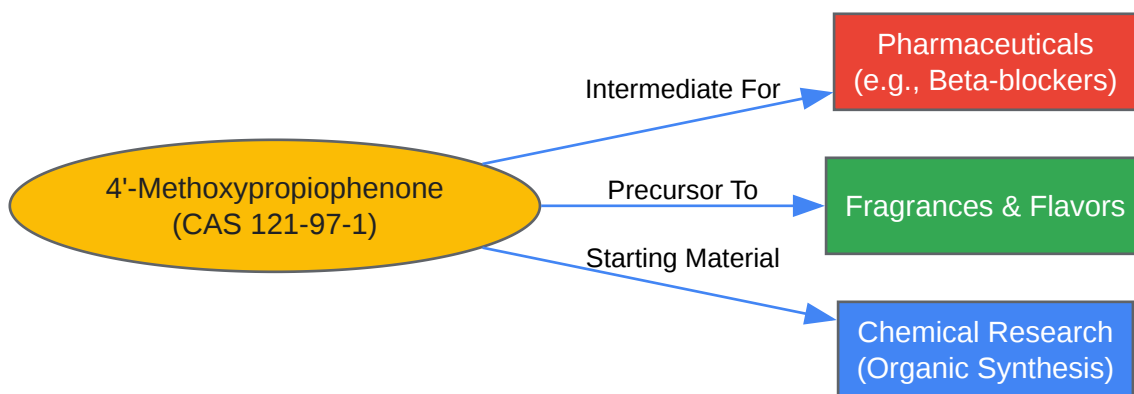
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Workflow for the synthesis of **4'-Methoxypropiophenone**.

Applications in Research and Development

4'-Methoxypropiophenone is primarily valued as a versatile chemical intermediate.[1][2][4] Its applications span several fields, most notably in the synthesis of more complex molecules.

- **Pharmaceutical Synthesis:** It serves as a crucial building block in the production of various pharmaceutical compounds.[1] It is particularly noted as an intermediate in the synthesis of some beta-blockers and other cardiovascular drugs.[1]
- **Organic Synthesis:** In a broader context, it is a useful precursor in various organic reactions for research and development purposes.[4][11]
- **Fragrance and Flavoring:** The compound is a precursor in the synthesis of agents used in the cosmetic and food industries.[1]



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Key application areas for **4'-Methoxypropiophenone**.

Biological Activity and Signaling Pathways

Currently, there is a notable lack of documented studies detailing the specific mechanism of action or the effects of **4'-Methoxypropiophenone** on biological signaling pathways.[3] While some sources suggest potential anticancer activity, these claims are not substantiated with detailed experimental data in the available scientific literature.[3][10] Therefore, its pharmacological profile remains an area requiring further investigation.

Safety and Handling

4'-Methoxypropiophenone is considered a hazardous chemical and requires appropriate safety precautions during handling.[14]

- Hazards: It is a combustible liquid that can cause skin and eye irritation.[14][15] It is also harmful if swallowed or inhaled.[10][15]
- Precautionary Measures: Standard laboratory personal protective equipment, including gloves and safety glasses, should be worn.[15] Handling should occur in a well-ventilated area, and inhalation of dust, mists, or vapors must be avoided.[14][15] Keep the compound away from open flames and hot surfaces.[14]
- Storage: Store in tightly sealed containers in a dry, well-ventilated place at ambient temperature.[1][11]

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